

ABBV-467: A Technical Guide to its Pro-Apoptotic Mechanism of Action

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Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15583265

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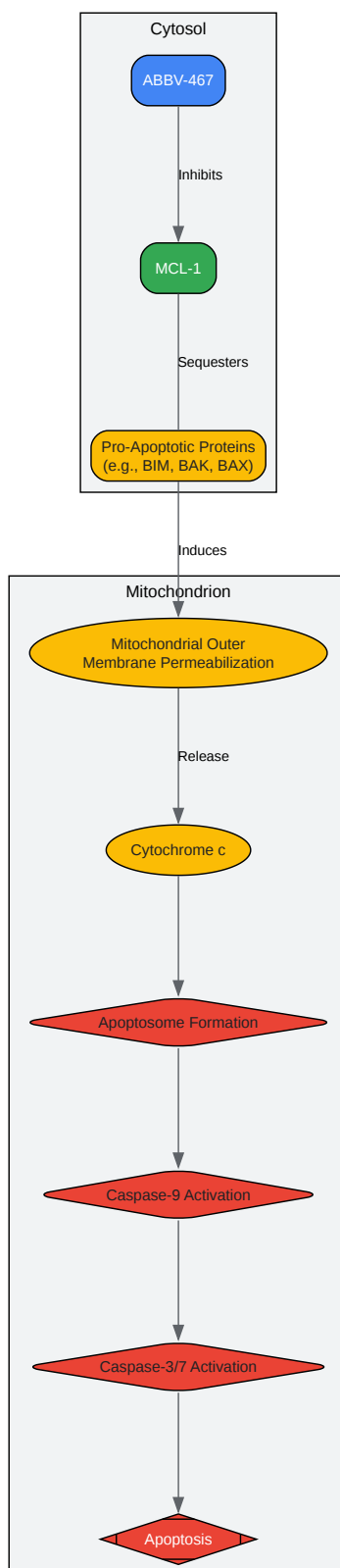
This in-depth technical guide elucidates the core mechanism of action of **ABBV-467**, a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia-1 (MCL-1). This document provides a comprehensive overview of its molecular interactions, cellular effects, and the experimental basis for its pro-apoptotic activity, tailored for an audience of researchers, scientists, and drug development professionals.

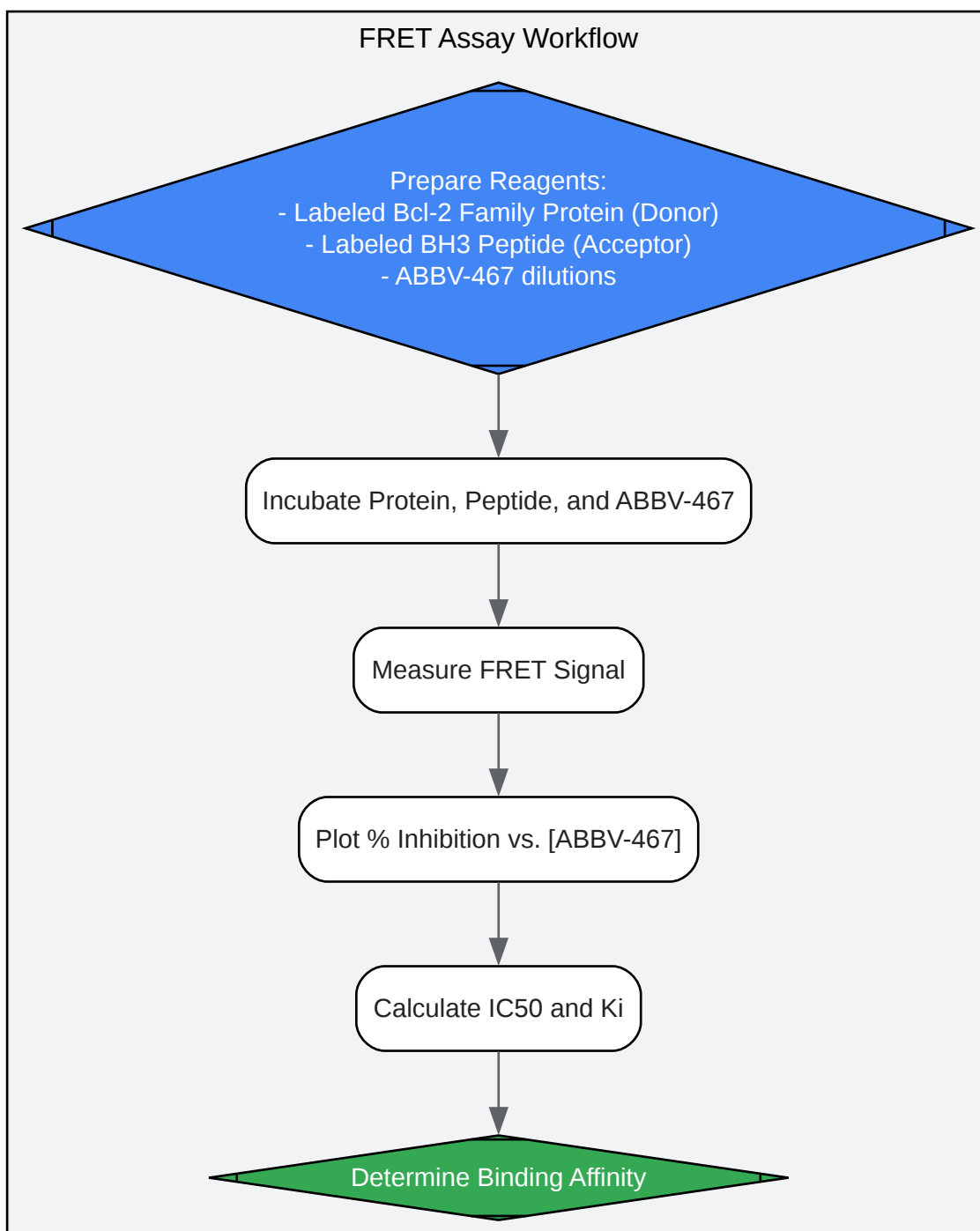
Core Mechanism of Action: Reinstating Apoptotic Signaling

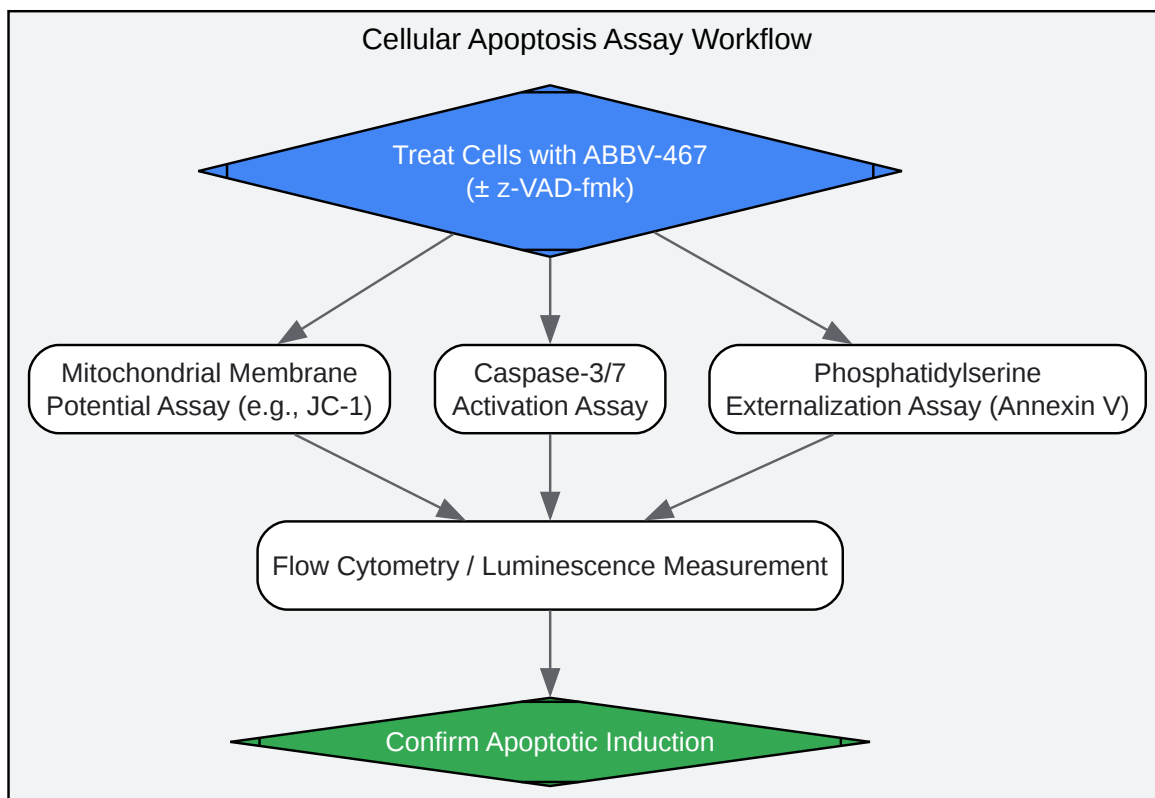
ABBV-467 functions as a pro-apoptotic agent by selectively targeting and inhibiting MCL-1, a key member of the B-cell lymphoma 2 (Bcl-2) family of proteins.[1] In many cancers, particularly hematologic malignancies, the overexpression of MCL-1 is a critical survival mechanism, allowing cancer cells to evade programmed cell death (apoptosis).[2][3]

The primary mechanism of **ABBV-467** involves its direct binding to the BH3-binding groove of the MCL-1 protein. This high-affinity interaction competitively displaces pro-apoptotic proteins, such as BIM, BAK, and BAX, which are normally sequestered and neutralized by MCL-1. The

liberation of these pro-apoptotic effectors triggers the intrinsic apoptotic pathway, culminating in caspase activation and subsequent cell death.







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References

- [1. Facebook \[cancer.gov\]](#)
- [2. Abbvie's Mcl-1 inhibitor ABBV-467 shows efficacy in tumor models | BioWorld \[bioworld.com\]](#)
- [3. Selective MCL-1 inhibitor ABBV-467 is efficacious in tumor models but is associated with cardiac troponin increases in patients - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

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